

Physical and chemical characteristics of (R)-2-Acetylthio-3-phenylpropionic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-2-Acetylthio-3-phenylpropionic
Acid

Cat. No.: B024277

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An In-depth Technical Guide to (R)-2-Acetylthio-3-phenylpropionic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

(R)-2-Acetylthio-3-phenylpropionic acid, systematically known as (2R)-2-acetylsulfanyl-3-phenylpropanoic acid, is a chiral organic compound belonging to the phenylpropanoic acid class. Its structure incorporates a phenyl group, a propionic acid moiety, and an acetylthio group at the chiral center, making it a subject of interest in synthetic chemistry and potentially in pharmacology. This technical guide provides a comprehensive overview of its physical and chemical characteristics, supported by experimental protocols and data analysis.

Chemical and Physical Characteristics

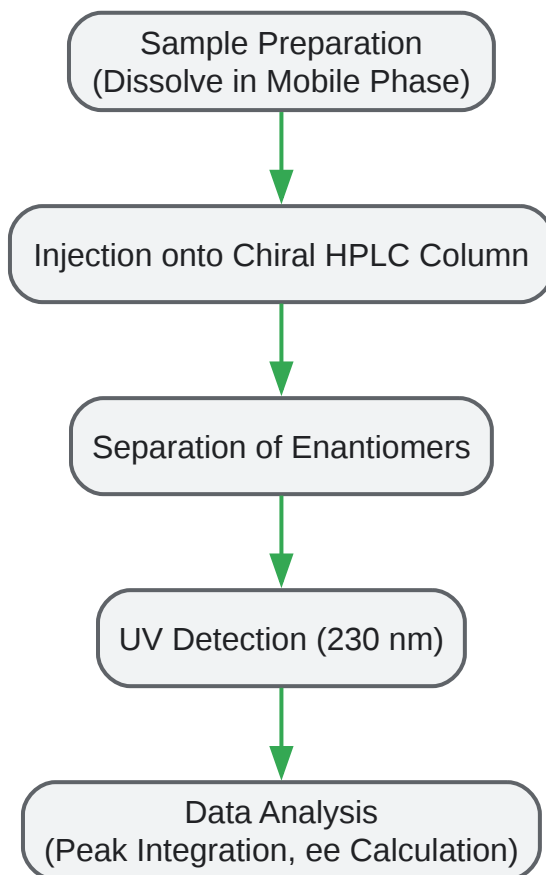
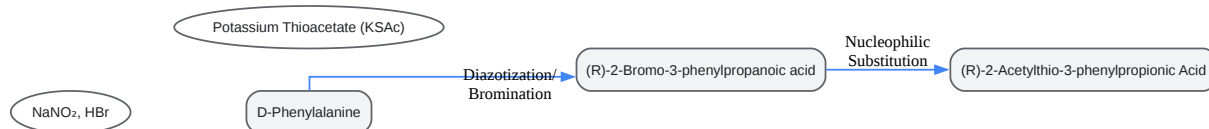
The fundamental properties of **(R)-2-Acetylthio-3-phenylpropionic acid** are summarized below, providing a clear reference for researchers.

Property	Value	Reference
IUPAC Name	(2R)-2-acetylsulfanyl-3-phenylpropanoic acid	[1]
Molecular Formula	C ₁₁ H ₁₂ O ₃ S	[1]
Molecular Weight	224.28 g/mol	[1]
CAS Number	57359-76-9	[1]
Appearance	White to off-white solid	N/A
Melting Point	Data not available	N/A
Boiling Point	Data not available	N/A
Solubility	Soluble in chloroform and methanol	N/A

Synthesis Protocol

A viable synthetic route to obtain **(R)-2-Acetylthio-3-phenylpropionic acid** starts from the unnatural amino acid D-phenylalanine. The synthesis involves two key steps: diazotization/bromination followed by nucleophilic substitution.[2]

Experimental Workflow: Synthesis of (R)-2-Acetylthio-3-phenylpropionic Acid



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References

- 1. (R)-2-Acetylthio-3-phenylpropionic Acid | C₁₁H₁₂O₃S | CID 9813292 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Physical and chemical characteristics of (R)-2-Acetylthio-3-phenylpropionic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b024277#physical-and-chemical-characteristics-of-r-2-acetylthio-3-phenylpropionic-acid]

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